

# Application Notes and Protocols: Nucleophilic Substitution Reactions of 2-Bromo-4-butanolide

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## Compound of Interest

Compound Name: 2-Bromo-4-butanolide

Cat. No.: B017668

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These application notes provide a comprehensive overview of the nucleophilic substitution reactions of **2-Bromo-4-butanolide** (also known as  $\alpha$ -Bromo- $\gamma$ -butyrolactone), a versatile chemical intermediate. This document details its applications in organic synthesis, particularly in the development of pharmaceutical and agrochemical compounds, and provides protocols for its key reactions.

## Introduction

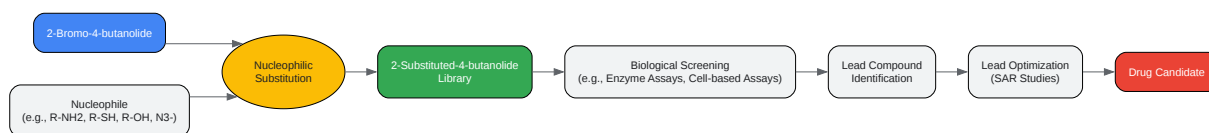
**2-Bromo-4-butanolide** is a five-membered lactone ring with a bromine atom at the alpha-carbon, rendering it highly susceptible to nucleophilic substitution.<sup>[1][2]</sup> This reactivity allows for the introduction of a wide array of functional groups, making it an invaluable building block for creating complex molecular architectures.<sup>[1][3]</sup> Its utility is particularly pronounced in the synthesis of substituted dihydrofuranones and other heterocyclic structures, which are common motifs in biologically active compounds.<sup>[3][4]</sup> The versatility and reactivity of **2-Bromo-4-butanolide** have established it as a cornerstone intermediate in the synthesis of pharmaceuticals, pesticides, and other fine chemicals.<sup>[1][5]</sup>

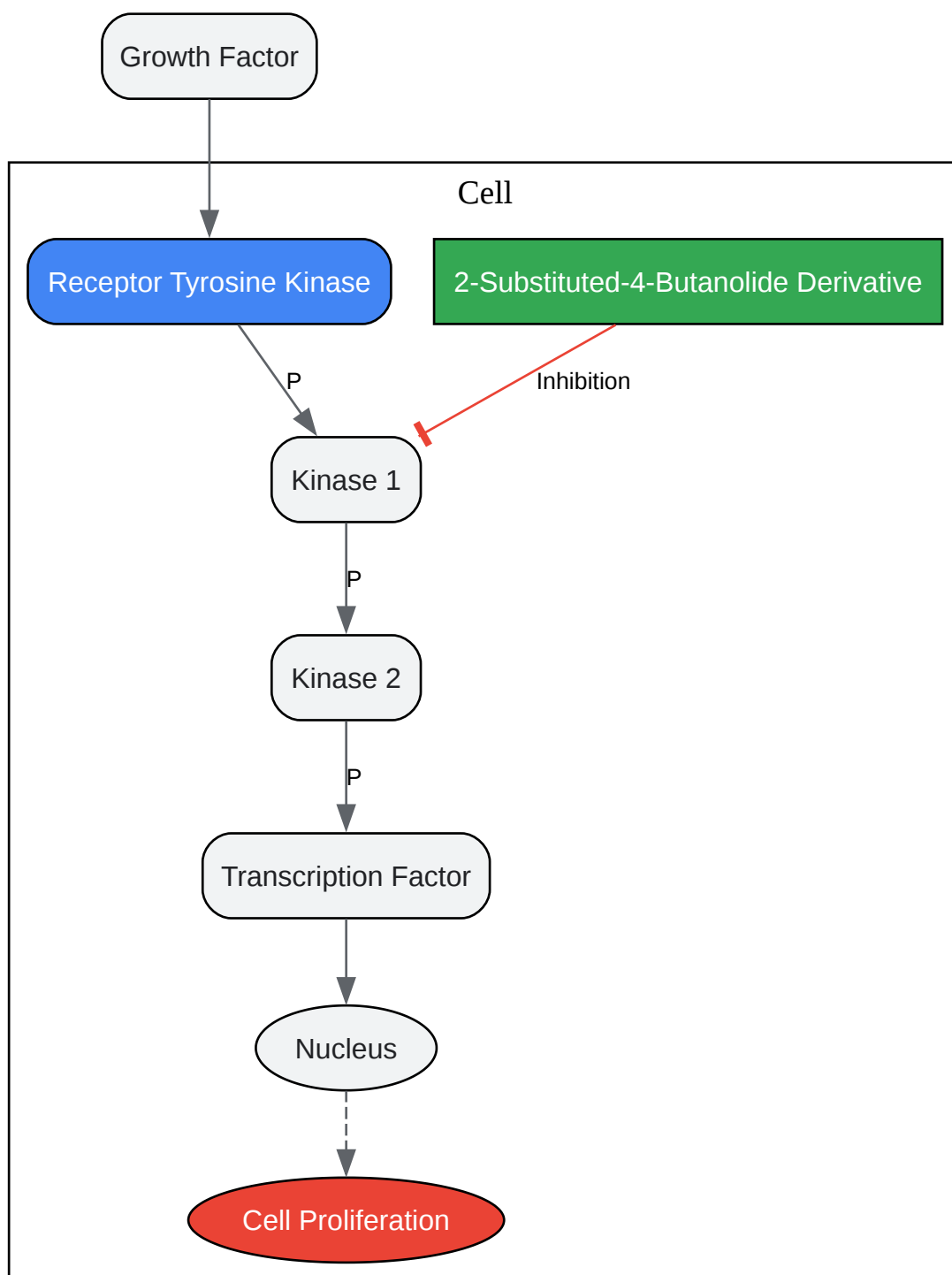
## Applications in Drug Discovery and Development

The  $\gamma$ -butyrolactone scaffold is a privileged structure in medicinal chemistry, with numerous derivatives exhibiting a broad spectrum of pharmacological activities, including anti-inflammatory, antimicrobial, and anticancer properties. **2-Bromo-4-butanolide** serves as a key

starting material for the synthesis of various biologically active molecules. For instance, it is a building block for antitumor and nervous system drugs.<sup>[4]</sup> The nucleophilic substitution reactions of **2-Bromo-4-butanolide** are fundamental to the creation of libraries of substituted butanolides for screening and lead optimization in drug discovery programs.

The general workflow for utilizing **2-Bromo-4-butanolide** in the synthesis of potential drug candidates involves the introduction of a diverse range of functional groups through nucleophilic substitution, followed by biological screening and further structural modifications to enhance potency and selectivity.





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